

Safe Disposal of Eremanthin: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Eremanthin

Cat. No.: B1213164

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Eremanthin, a naturally occurring sesquiterpene lactone, requires careful handling and disposal to ensure laboratory safety and environmental protection. While classified as a non-hazardous substance by some suppliers, adherence to established laboratory protocols for chemical waste management is essential. This guide provides detailed procedures for the proper disposal of **Eremanthin** in a research and development setting.

Eremanthin Safety and Physical Properties

A comprehensive understanding of a substance's properties is the first step toward safe handling and disposal. The following table summarizes key data for **Eremanthin**.

Property	Value
GHS Classification	Not a hazardous substance or mixture[1]
CAS Number	37936-58-6[2]
Molecular Formula	C15H18O2[2]
Molecular Weight	230.31 g/mol [2]
Boiling Point	467 °C / 873 °F[1]
Melting Point	65 - 70 °C / 149 - 158 °F[1]
Flash Point	163.33 °C / 326 °F[2]
Solubility	Soluble in alcohol. Insoluble in water.[2]

Experimental Protocol: Eremanthin Waste Disposal Procedure

This protocol outlines the step-by-step process for the safe disposal of **Eremanthin** waste in a laboratory setting.

1. Waste Identification and Segregation:

- Properly identify all waste streams containing **Eremanthin**.
- Although not classified as hazardous, it is good practice to segregate **Eremanthin** waste from other chemical waste streams to avoid unforeseen reactions.
- Do not mix **Eremanthin** waste with incompatible materials.

2. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling **Eremanthin** waste. This includes, but is not limited to, safety goggles, lab coats, and chemical-resistant gloves.[\[3\]](#)

3. Waste Collection and Containerization:

- Collect solid **Eremanthin** waste in a clearly labeled, sealed, and non-leaking container.[\[3\]](#)[\[4\]](#)
- For solutions containing **Eremanthin**, use a compatible, leak-proof container with a secure cap.[\[3\]](#)[\[4\]](#)
- Label the waste container clearly with "**Eremanthin** Waste" and include the date of accumulation.[\[3\]](#)[\[4\]](#)
- Fill containers to no more than 90% of their capacity to prevent spills.[\[3\]](#)

4. Disposal of Empty Containers:

- Empty containers that held pure **Eremanthin** should be triple-rinsed with a suitable solvent (e.g., ethanol, as **Eremanthin** is soluble in alcohol).[\[3\]](#)
- Collect the first rinseate as chemical waste.[\[4\]](#)

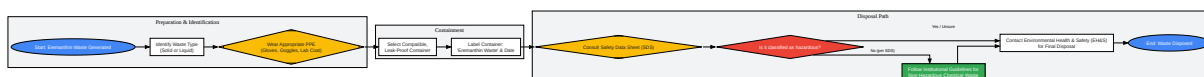
- Subsequent rinses can be managed according to institutional guidelines for non-hazardous aqueous waste.
- Deface or remove the original label from the empty container before disposal as solid waste.
[4]

5. Final Disposal:

- Since **Eremanthin** is not classified as a hazardous waste, it may be permissible to dispose of it as general laboratory chemical waste.[1]
- However, it is crucial to consult and adhere to your institution's specific waste disposal guidelines and local regulations.[5][6]
- Contact your institution's Environmental Health and Safety (EH&S) department for final disposal procedures.[3][4] Never dispose of chemical waste down the drain without explicit approval from EH&S.[3]

Eremanthin Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Eremanthin** waste.



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